

# Personal protective equipment for handling 2,3,4-Pentanetriol

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## Compound of Interest

Compound Name: 2,3,4-Pentanetriol

Cat. No.: B084949

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## Essential Safety and Handling Guide for 2,3,4-Pentanetriol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2,3,4-Pentanetriol**, ensuring the well-being of laboratory personnel and the integrity of research. Adherence to these protocols is essential for minimizing exposure and mitigating potential hazards.

## Hazard Identification and Risk Assessment

**2,3,4-Pentanetriol** is classified as an irritant.<sup>[1]</sup> Understanding its specific hazards is the first step in safe handling.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Source: PubChem[1], Sigma-Aldrich

Based on this classification, the primary risks associated with handling **2,3,4-Pentanetriol** are skin and eye contact, and inhalation of vapors or mists.

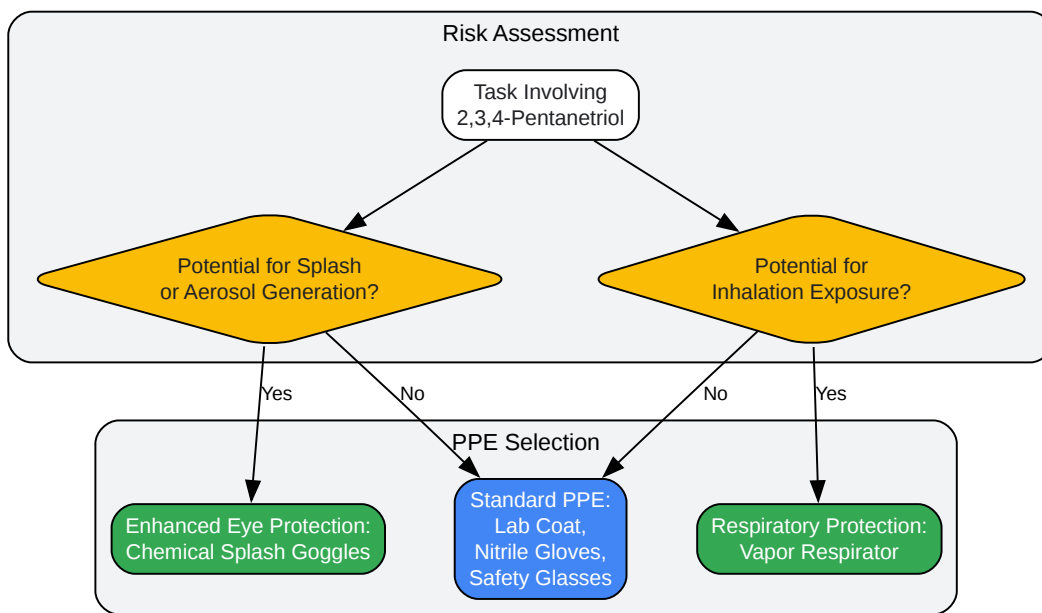
## Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is crucial and depends on the specific laboratory task being performed. The following table summarizes the recommended PPE for handling **2,3,4-Pentanetriol**.

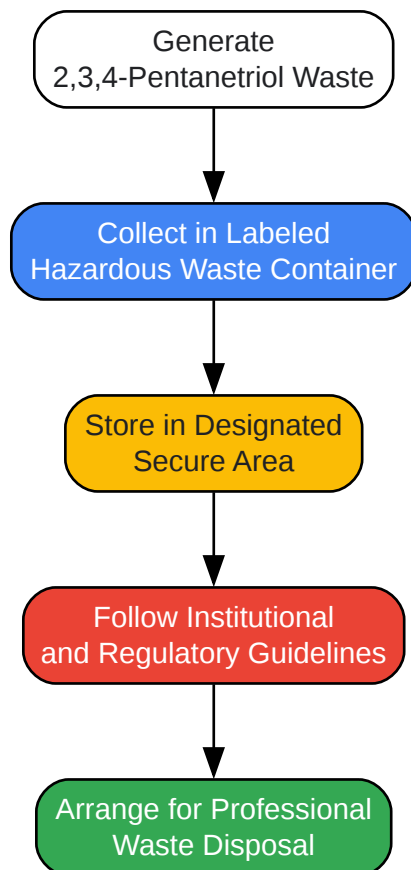
Task	Eye Protection	Hand Protection	Respiratory Protection	Protective Clothing
Weighing and Transferring	Safety glasses with side shields or chemical splash goggles	Disposable nitrile gloves	Use in a well-ventilated area. If vapors or aerosols are likely to be generated, a vapor respirator is recommended. <a href="#">[2]</a>	Standard laboratory coat
Preparing Solutions	Chemical splash goggles	Disposable nitrile gloves	Work in a chemical fume hood or use a vapor respirator if significant aerosols may be generated.	Standard laboratory coat
Handling Solutions	Safety glasses with side shields	Disposable nitrile gloves	Not generally required if handled in a well-ventilated area with minimal aerosol generation.	Standard laboratory coat
Cleaning and Waste Disposal	Chemical splash goggles	Heavy-duty nitrile or neoprene gloves	Not generally required if conducted in a well-ventilated area.	Standard laboratory coat

A logical workflow for selecting the appropriate PPE is illustrated below.

PPE Selection Workflow for 2,3,4-Pentanetriol



## Disposal Workflow for 2,3,4-Pentanetriol



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## References

- 1. Pentane-2,3,4-triol | C<sub>5</sub>H<sub>12</sub>O<sub>3</sub> | CID 139799 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]

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